

# Preparing TX-1123 Stock Solutions for Cellular and Biochemical Assays

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TX-1123

Cat. No.: B15608278

[Get Quote](#)

## Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals.

## Abstract

This document provides detailed protocols for the preparation of stock solutions of **TX-1123**, a potent inhibitor of protein tyrosine kinases (PTKs) and cyclooxygenases (COX).<sup>[1][2][3][4]</sup> Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and validity of experimental results. The protocols outlined below cover the necessary materials, safety precautions, and step-by-step procedures for the dissolution, storage, and handling of **TX-1123** for in vitro research applications.

## Introduction to TX-1123

**TX-1123** is a small molecule inhibitor with significant activity against several key signaling proteins. It has been identified as a potent inhibitor of protein tyrosine kinases including Src, eukaryotic elongation factor-2 kinase (eEF2-K), protein kinase A (PKA), and epidermal growth factor receptor kinase (EGFR-K).<sup>[1][2]</sup> Additionally, **TX-1123** demonstrates inhibitory effects on cyclooxygenase (COX) enzymes, with a notable selectivity for COX-2 over COX-1.<sup>[1][5][6][7]</sup> This dual activity makes **TX-1123** a valuable tool for investigating cellular signaling pathways involved in cancer and inflammation.

## Physicochemical and Biological Data

A summary of the key quantitative data for **TX-1123** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>20</sub> H <sub>24</sub> O <sub>3</sub>	[2]
Molecular Weight	312.40 g/mol	[2]
Appearance	Solid	[2]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[2]
IC <sub>50</sub> (COX-1)	15.7 µM	[1][2]
IC <sub>50</sub> (COX-2)	1.16 µM	[1][2]
IC <sub>50</sub> (Src kinase)	2.2 µM	[1][8]
IC <sub>50</sub> (eEF2-K)	3.2 µM	[1]
IC <sub>50</sub> (PKA)	9.6 µM	[1]
IC <sub>50</sub> (EGFR-K)	320 µM	[1]
IC <sub>50</sub> (PKC)	320 µM	[1]

## Experimental Protocols

### Materials

- **TX-1123** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)

- Calibrated pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

## Safety Precautions

- **TX-1123** is a bioactive compound. Handle with care and use appropriate PPE.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Avoid direct contact.
- All procedures should be performed in a clean and sterile environment, preferably within a laminar flow hood, to prevent contamination of stock solutions.

## Preparation of a 10 mM TX-1123 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro experiments.

- Calculate the required mass of **TX-1123**:
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 312.40 \text{ g/mol} \times 1000 \text{ mg/g} = 3.124 \text{ mg}$
- Weighing **TX-1123**:
  - Carefully weigh out 3.124 mg of **TX-1123** powder and place it into a sterile microcentrifuge tube.
- Dissolution in DMSO:
  - Add 1 mL of sterile, cell culture grade DMSO to the microcentrifuge tube containing the **TX-1123** powder.

- Cap the tube tightly.
- Solubilization:
  - Vortex the tube vigorously for 1-2 minutes to ensure complete dissolution of the **TX-1123**.
  - Visually inspect the solution to ensure there are no visible particles. If necessary, gently warm the solution to 37°C to aid dissolution.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[2\]](#)

## Preparation of Working Solutions for Cell Culture Experiments

Working solutions should be prepared fresh for each experiment by diluting the high-concentration stock solution in cell culture medium.

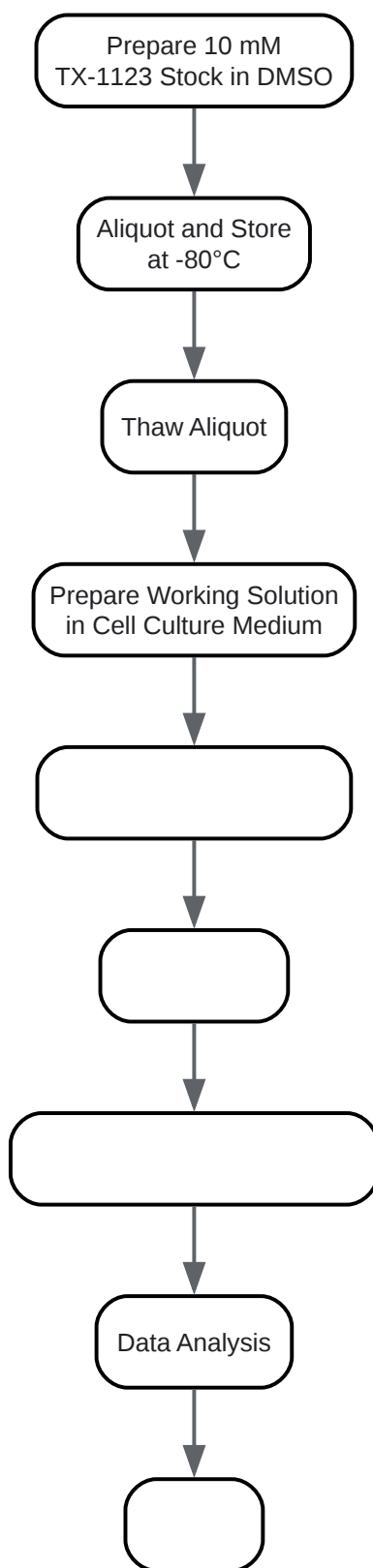
- Thaw a single aliquot of the 10 mM **TX-1123** stock solution at room temperature.
- Determine the final desired concentration of **TX-1123** for your experiment. For example, to prepare a working solution with a final concentration of 10 µM in 10 mL of cell culture medium:
  - Use the formula:  $C_1V_1 = C_2V_2$ 
    - $C_1$  = Concentration of stock solution (10 mM = 10,000 µM)
    - $V_1$  = Volume of stock solution to add (?)
    - $C_2$  = Final concentration (10 µM)
    - $V_2$  = Final volume (10 mL)

- $V_1 = (C_2V_2) / C_1 = (10 \mu\text{M} * 10 \text{ mL}) / 10,000 \mu\text{M} = 0.01 \text{ mL} = 10 \mu\text{L}$
- Aseptically add 10  $\mu\text{L}$  of the 10 mM **TX-1123** stock solution to 10 mL of pre-warmed cell culture medium.
- Gently mix the working solution by pipetting up and down or by inverting the tube. Do not vortex, as this can cause foaming of the medium.
- The working solution is now ready to be added to your cell cultures.

Note: The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same concentration of DMSO as the highest concentration of **TX-1123** used) in your experiments.

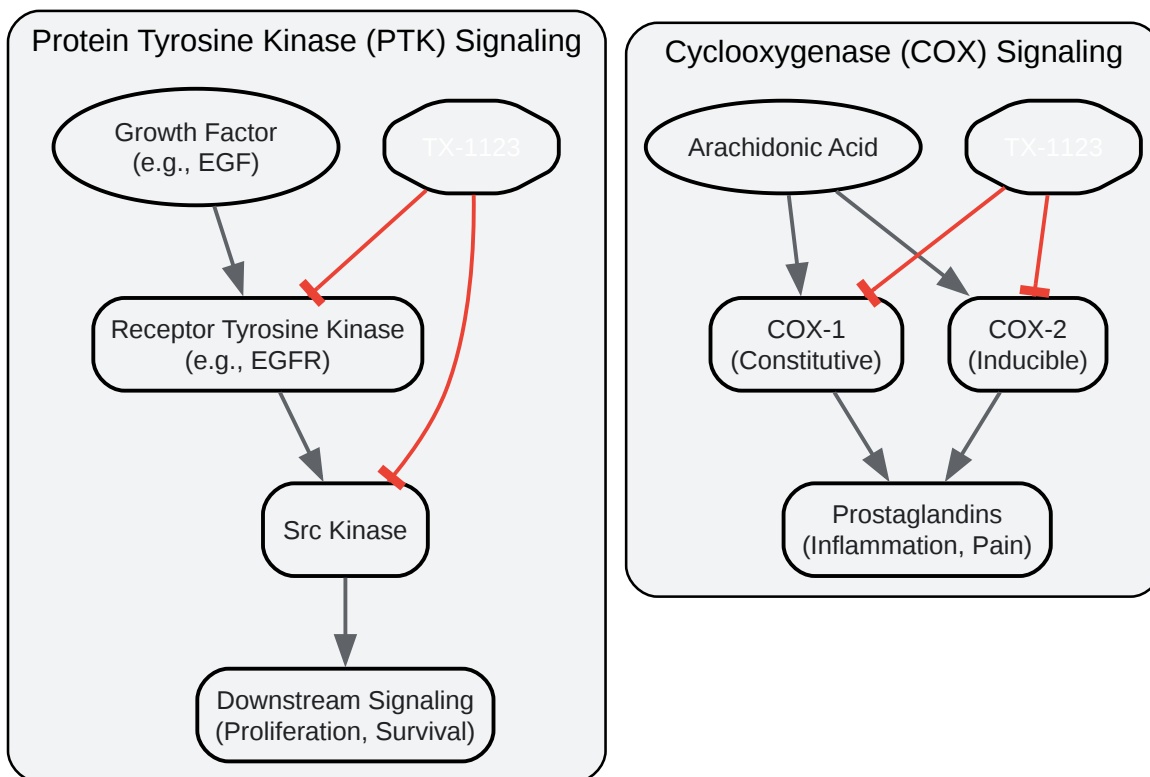
## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways targeted by **TX-1123** and a general workflow for its use in in vitro experiments.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for using **TX-1123** in cell-based assays.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathways inhibited by **TX-1123**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. frontierspartnerships.org [frontierspartnerships.org]
- 4. Physiology and pathophysiology of cyclooxygenase-2 and prostaglandin E2 in the kidney - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Redirecting [[linkinghub.elsevier.com](https://linkinghub.elsevier.com)]
- 6. Signal transduction pathways regulating cyclooxygenase-2 expression: potential molecular targets for chemoprevention - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Signaling Pathways of Tyrosine Kinase Receptors - Holland-Frei Cancer Medicine - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
- 8. Physiology, Tyrosine Kinase Receptors - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Preparing TX-1123 Stock Solutions for Cellular and Biochemical Assays]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15608278#preparing-tx-1123-stock-solutions-for-experiments>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)